

Personal protective equipment for handling Z-Thr-OBzl

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Compound of Interest

Compound Name: **Z-Thr-OBzl**

Cat. No.: **B554341**

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Essential Safety and Handling Guide for Z-Thr-OBzl

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Z-Thr-OBzl** (N-Carbobenzylxy-L-threonine benzyl ester). Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Synonym: **Z-Thr-OBzl, Cbz-Thr-OBzl**
- CAS Number: 16597-50-5[1]
- Molecular Formula: C₁₉H₂₁NO₅[1]
- Molecular Weight: 343.4 g/mol [1]

Immediate Safety Information: Hazard Overview and Personal Protective Equipment (PPE)

Z-Thr-OBzl may be harmful if inhaled, swallowed, or absorbed through the skin and may cause irritation to the respiratory tract, skin, and eyes.[2] It is essential to use appropriate personal

protective equipment to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment	Specification and Use
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect from splashes or dust.[3]
Hand Protection	Chemical-resistant gloves	Handle with compatible gloves. [3]
Body Protection	Laboratory coat, full suit	A lab coat is standard.[4] A full suit may be necessary depending on the scale of work and risk assessment.[2]
Respiratory Protection	Dust respirator	Use in case of dust formation or if working outside a well-ventilated area.[2][4] A self-contained breathing apparatus (SCBA) may be required for spill response.[2]
Foot Protection	Closed-toe shoes, boots	Closed-toe shoes are a minimum requirement in a laboratory setting.[5] Chemical-resistant boots are recommended for spill cleanup.[2]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the integrity of the compound.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[3][6]
- Avoid contact with skin and eyes.[3]
- Keep away from heat and potential sources of ignition.[2]
- Wash hands thoroughly after handling the material.[2][3]

Storage Procedures:

- Store in a tightly sealed container.[2][3]
- Keep in a cool, dry, and well-ventilated place.[3][4]
- Recommended storage temperature is below 5°C (41°F).[2]

Spill and Disposal Plan

Immediate and correct response to spills and proper disposal of waste are essential for laboratory and environmental safety.

Spill Response:

- Small Spills: Carefully sweep or scoop up the spilled solid and place it into a suitable, labeled container for waste disposal.[2][3]
- Large Spills: Evacuate the area. Use a shovel to place the material into a compatible, labeled waste container.[2] Avoid inhaling any dust by using appropriate respiratory protection, such as an SCBA.[2] Do not allow the product to enter drains.[3]

Disposal Protocol:

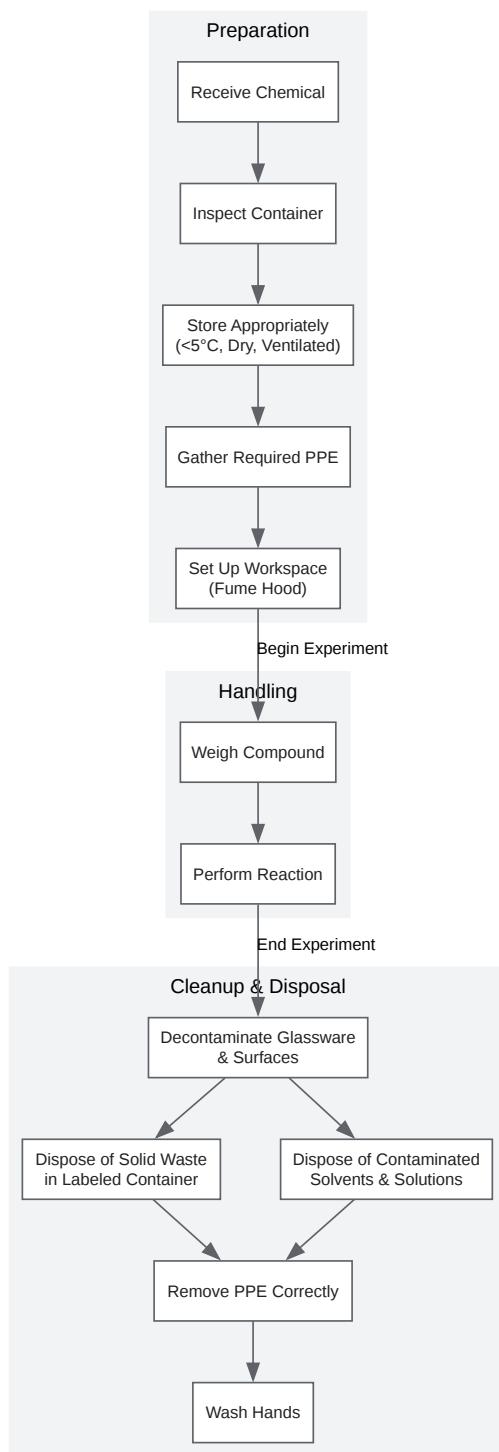
- Waste Identification: **Z-Thr-OBzI** waste should be considered chemical waste.
- Containerization: Collect waste in a clean, dry, and compatible container with a secure lid.[4]

- Labeling: Clearly label the waste container with the full chemical name ("Z-Thr-OBzl" or "N-Carbobenzyloxy-L-threonine benzyl ester"), the quantity, accumulation date, and classify it as "Non-hazardous solid chemical waste" unless institutional guidelines state otherwise.[4]
- Storage: Store the waste container in a designated satellite accumulation area away from incompatible materials.[4]
- Disposal Request: When the container is full, submit a chemical waste pickup request to your institution's Environmental Health and Safety (EHS) department, following their specific procedures.[4] All disposal must be in accordance with federal, state, and local environmental regulations.[3]

Experimental Workflow: Safe Handling of Z-Thr-OBzl

The following diagram outlines the standard workflow for safely handling **Z-Thr-OBzl** from receipt to disposal.

Safe Handling Workflow for Z-Thr-OBzl

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Caption: Workflow for the safe handling of **Z-Thr-OBzl** in a laboratory setting.

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